

Application Note and Protocol: Purification of 2-Amino-6-hydroxybenzoic Acid by Recrystallization

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Compound of Interest

Compound Name: 2-Amino-6-hydroxybenzoic acid

Cat. No.: B1282457

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Audience: Researchers, scientists, and drug development professionals.

Introduction **2-Amino-6-hydroxybenzoic acid** is a valuable building block in pharmaceutical synthesis.[1] The purity of this compound is critical for the successful synthesis of downstream products and active pharmaceutical ingredients (APIs). Recrystallization is a fundamental and effective technique for purifying solid organic compounds, which relies on the differences in solubility of the target compound and its impurities in a selected solvent at varying temperatures. This document provides a detailed protocol for the purification of **2-Amino-6-hydroxybenzoic acid** by recrystallization, including solvent selection, experimental procedures, and troubleshooting.

Physicochemical Properties of 2-Amino-6-hydroxybenzoic Acid

A summary of the key physical and chemical properties of **2-Amino-6-hydroxybenzoic acid** is presented below. This data is essential for understanding the compound's behavior during the purification process.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO ₃	[1][2][3]
Molecular Weight	153.14 g/mol	[2][3]
Appearance	Light Brown to Brown Solid	[1]
Melting Point	~148°C	[1]
pKa	3.30 ± 0.25 (Predicted)	[1]
Solubility	Slightly soluble in DMSO and Methanol	[1]

Experimental Protocols

Solvent Selection

The choice of an appropriate solvent is the most critical step in recrystallization. An ideal solvent should:

- Completely dissolve the compound at high temperatures (near the solvent's boiling point).
- Poorly dissolve the compound at low temperatures (room temperature or below).
- Dissolve impurities readily at all temperatures or not at all.
- Be chemically inert to the compound.
- Be volatile enough to be easily removed from the purified crystals.

Given the polar nature of **2-Amino-6-hydroxybenzoic acid**, with its amino, hydroxyl, and carboxylic acid functional groups, polar solvents are suitable candidates.[4] Water, ethanol, methanol, or mixtures thereof are often good starting points.[4]

Protocol for Solvent Screening:

- Place approximately 20-30 mg of crude **2-Amino-6-hydroxybenzoic acid** into several small test tubes.

- To each tube, add a different potential solvent (e.g., water, ethanol, methanol, ethyl acetate, ethanol/water mixture) dropwise at room temperature, shaking after each addition. Observe the solubility.
- If the compound is insoluble or sparingly soluble at room temperature, gently heat the test tube in a water bath. Continue adding the solvent dropwise until the solid dissolves completely.
- Allow the solution to cool slowly to room temperature, and then place it in an ice-water bath.
- Observe the formation of crystals. The solvent that yields a large quantity of crystals upon cooling is a good candidate for recrystallization.

Recrystallization Protocol

This protocol outlines the step-by-step procedure for purifying **2-Amino-6-hydroxybenzoic acid**.

Materials:

- Crude **2-Amino-6-hydroxybenzoic acid**
- Selected recrystallization solvent (e.g., water or an ethanol/water mixture)
- Erlenmeyer flasks (at least two)
- Heating mantle or hot plate
- Buchner funnel and filter flask
- Filter paper
- Glass stirring rod
- Boiling chips
- Ice bath

Procedure:

- **Dissolution:** Place the crude **2-Amino-6-hydroxybenzoic acid** and a few boiling chips in an Erlenmeyer flask. Add the minimum amount of the selected hot solvent to completely dissolve the solid with gentle heating and stirring.[4] Adding too much solvent will reduce the recovery yield.[5]
- **Decolorization (Optional):** If the solution is highly colored due to impurities, remove it from the heat and add a small amount of activated charcoal. Reheat the solution to boiling for a few minutes. The charcoal will adsorb colored impurities.
- **Hot Filtration:** Quickly filter the hot solution through a pre-heated funnel with fluted filter paper into a clean, pre-heated Erlenmeyer flask.[6][7] This step removes insoluble impurities and activated charcoal (if used). Pre-heating the apparatus prevents premature crystallization of the product on the funnel.[6]
- **Crystallization:** Cover the flask with a watch glass and allow the filtrate to cool slowly and undisturbed to room temperature. Slow cooling is crucial for the formation of large, pure crystals.[6] Once the flask reaches room temperature, place it in an ice bath for at least 30 minutes to maximize crystal formation.[4][6]
- **Isolation:** Collect the purified crystals by vacuum filtration using a Buchner funnel and a clean filter flask.[6]
- **Washing:** Wash the crystals on the filter paper with a small amount of ice-cold recrystallization solvent to remove any remaining soluble impurities.[6][7]
- **Drying:** Allow the crystals to air-dry on the filter paper by drawing air through the funnel for some time. For complete drying, transfer the crystals to a watch glass and place them in a vacuum oven at a low temperature (e.g., 50-60°C) until a constant weight is achieved.[6]

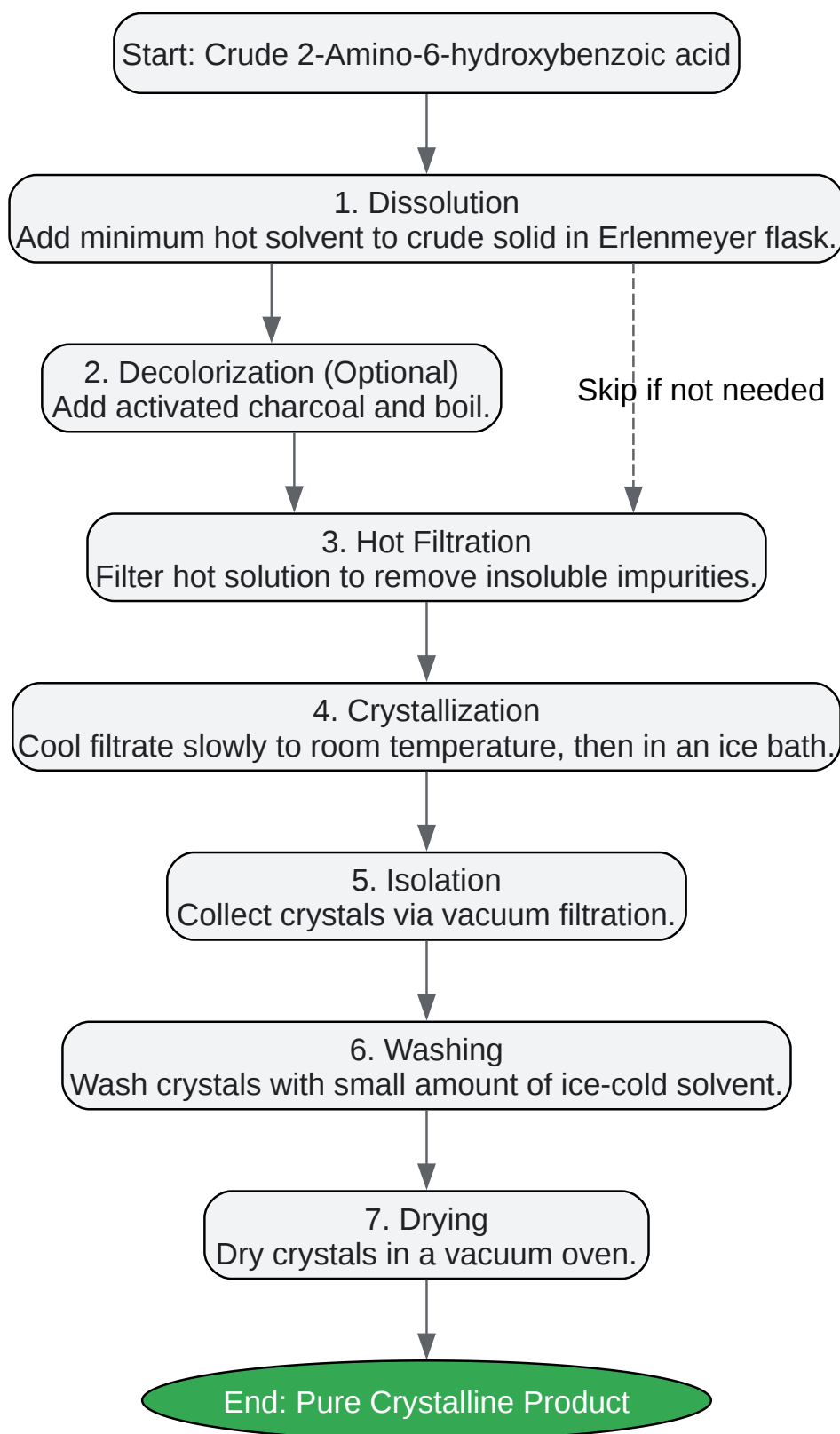
Illustrative Data Presentation

The following table presents illustrative data from a typical recrystallization of an aromatic amino acid, demonstrating the effectiveness of the purification process. Actual results may vary depending on the initial purity and experimental conditions.

Parameter	Before Recrystallization	After Recrystallization
Appearance	Brownish Powder	Off-white to Pale Yellow Crystalline Solid
Purity (by HPLC)	~94%	>99%
Melting Point	145-148°C	147-149°C
Recovery Yield	N/A	80-90% (Typical)

Visualizations

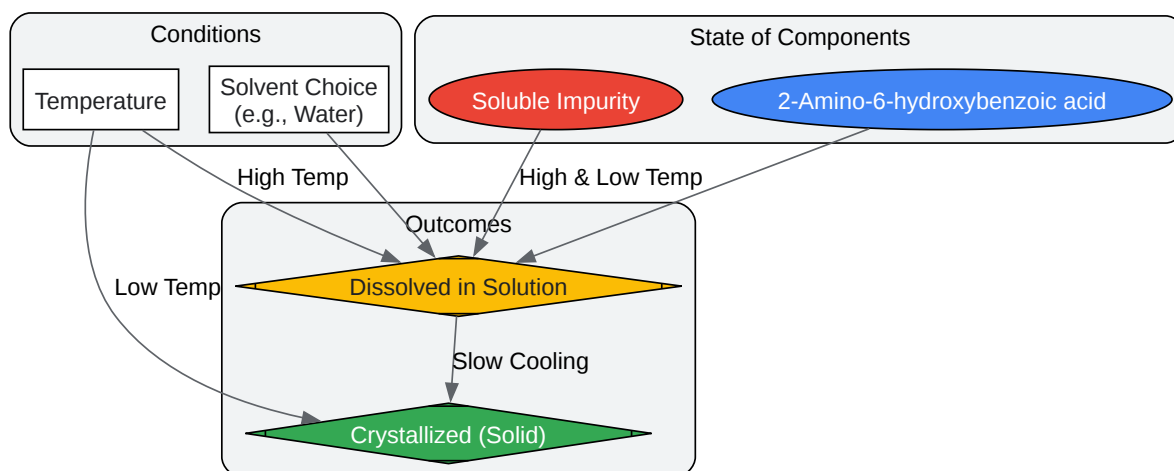
Experimental Workflow Diagram



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Caption: Workflow for the purification of **2-Amino-6-hydroxybenzoic acid**.

Logical Relationship Diagram



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Caption: Relationship between conditions, components, and outcomes in recrystallization.

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